

physical properties of Methyl 4-bromobenzo[b]thiophene-2-carboxylate

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Compound of Interest

Compound Name: Methyl 4-bromobenzo[b]thiophene-2-carboxylate

Cat. No.: B1371243

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An In-depth Technical Guide to the Physical Properties of **Methyl 4-bromobenzo[b]thiophene-2-carboxylate**

Abstract

Methyl 4-bromobenzo[b]thiophene-2-carboxylate is a halogenated heterocyclic compound that serves as a crucial intermediate in organic synthesis, particularly within the realms of medicinal chemistry and materials science. Its benzothiophene core is a privileged scaffold found in numerous biologically active molecules. A thorough understanding of its physical properties is paramount for its effective handling, characterization, and application in further synthetic endeavors. This guide provides a detailed examination of the key physical and spectroscopic characteristics of this compound, supported by established analytical methodologies.

Compound Identification and Core Structure

The foundational step in utilizing any chemical compound is its unambiguous identification.

Methyl 4-bromobenzo[b]thiophene-2-carboxylate is characterized by a fused bicyclic system consisting of a benzene ring and a thiophene ring, with a bromine atom at the 4-position and a methyl ester group at the 2-position.

Identifier	Value	Source
CAS Number	360575-29-7	[1][2][3]
Molecular Formula	C10H7BrO2S	[2][3]
Molecular Weight	271.13 g/mol	[2][3][4]
Synonyms	4-Bromo-benzo[b]thiophene-2-carboxylic acid methyl ester	[2]

Summary of Physical Properties

The physical state and solubility of a compound dictate its storage, handling, and reaction conditions. The following table summarizes the key physical properties of **Methyl 4-bromobenzo[b]thiophene-2-carboxylate**.

Property	Value	Source
Melting Point	105-108 °C	[2][4]
Density	1.622 g/cm ³	[2]
Solubility	DMSO (Slightly), Methanol (Slightly)	[4]
Storage Temperature	Room Temperature (Sealed, Dry, Dark) or -20°C Freezer	[2][4]

In-Depth Analysis of Physical Characteristics

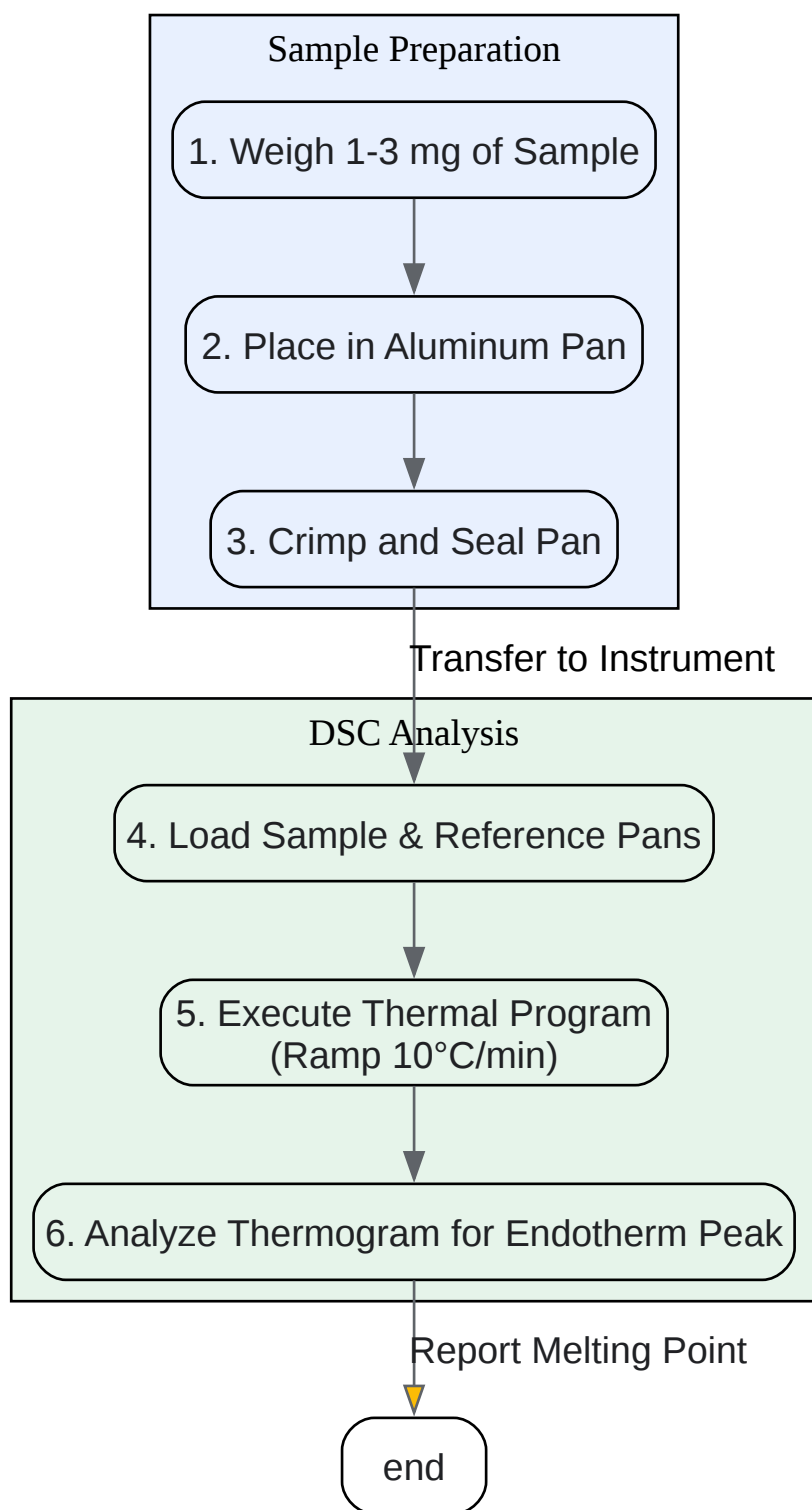
Melting Point: A Key Indicator of Purity

The melting point of a crystalline solid is a critical physical constant used to assess its purity. For **Methyl 4-bromobenzo[b]thiophene-2-carboxylate**, the reported melting range is a sharp 105-108 °C.[2][4] A narrow melting range is indicative of high purity. Impurities typically depress and broaden the melting range.

Experimental Protocol: Melting Point Determination via Differential Scanning Calorimetry (DSC)

DSC is a highly accurate thermoanalytical technique that measures the difference in the amount of heat required to increase the temperature of a sample and a reference.

- Sample Preparation: Accurately weigh 1-3 mg of the crystalline sample into an aluminum DSC pan.
- Encapsulation: Crimp the pan with a lid to encapsulate the sample.
- Instrument Setup: Place the sample pan and an empty reference pan into the DSC cell.
- Thermal Program:
 - Equilibrate the cell at 25 °C.
 - Ramp the temperature from 25 °C to 120 °C at a rate of 10 °C/min under a nitrogen atmosphere.
- Data Analysis: The melting point is determined as the onset or peak of the endothermic event on the resulting thermogram.



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